

physicochemical properties of Copper(I) cyanide- ^{13}C , ^{15}N

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Compound of Interest

Compound Name: Copper(I) cyanide- ^{13}C , ^{15}N

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Physicochemical Profiling of Copper(I) Cyanide- ^{13}C , ^{15}N

Content Type: Technical Guide / Whitepaper Audience: Researchers, Structural Chemists, and Drug Development Scientists

Executive Summary

Copper(I) cyanide- ^{13}C , ^{15}N (

) represents a high-fidelity isotopic probe used extensively in structural elucidation and metabolic tracer studies. Unlike its natural abundance counterpart, this doubly labeled isotopologue serves as a "silent" witness in reaction mechanisms, allowing for precise tracking of cyano-group transfer without kinetic isotope effects obscuring the pathway. Its primary utility lies in solid-state NMR spectroscopy, where the scalar couplings between the quadrupolar copper nuclei and the labeled carbon/nitrogen atoms provide unique structural fingerprints for coordination polymers and organocuprate intermediates.

Isotopic Signature & Spectroscopic Properties[1][2][3][4][5][6]

The value of Cu

C

N lies in its spectroscopic transparency. The introduction of spin-1/2 nuclei (

C and

N) transforms the silent cyanide ligand into a sensitive reporter of local electronic environments.

Solid-State NMR Characterization

Solid-state NMR is the gold standard for characterizing CuCN due to its insolubility in standard solvents. The spectra are dominated by the interaction between the spin-1/2 isotope labels and the quadrupolar

Cu and

Cu nuclei (

).

Table 1: NMR Parameters for Polycrystalline Cu

C

N

Parameter	Value / Range	Structural Insight
C Chemical Shift ()	148 – 155 ppm	Deshielded relative to organic nitriles (115-120 ppm) due to - back-bonding from Cu(I).
N Chemical Shift ()	280 – 290 ppm	(Relative to liq. NH). Sensitive to head-to-tail disorder in the polymer chain.
	+725 Hz	Large scalar coupling indicates significant -character in the Cu-C bond.
	-250 Hz	Confirms the polymeric nature [-Cu-C-N-Cu-] with covalent bonding at both ends.

“

Expert Insight: The large magnitude of the

Cu-

C coupling constant (

Hz) is diagnostic. In experimental spectra, this manifests not as a simple splitting but as a complex multiplet often requiring MAS (Magic Angle Spinning) speeds exceeding 10 kHz to resolve fully from the quadrupolar broadening.

Vibrational Spectroscopy (IR/Raman)

The "reduced mass" effect of the heavy isotopes causes a predictable redshift in the C

N stretching frequency. This shift is a critical quality control metric to verify isotopic enrichment ().

- Natural Abundance (

): ~2170 cm

- Doubly Labeled (

): ~2090 cm

- Shift (

):

cm

Physicochemical Characterization

Physically, Cu

C

N behaves identically to the natural isotopologue but requires specialized handling due to the cost of the isotopes.

Table 2: Core Physicochemical Data

Property	Data	Notes
Formula Weight	91.55 g/mol	Increased from 89.56 g/mol due to +3 Da mass shift.
Appearance	Off-white to pale cream powder	Greenish tint indicates oxidation to Cu(II) (impurity).
Density	2.92 g/cm ³	High density facilitates rapid sedimentation during synthesis.
Crystal Structure	Orthorhombic / Monoclinic	Forms infinite linear chains [-Cu-CN-] with head-to-tail disorder.
Solubility (Water)	Negligible ()	Practically insoluble; requires complexing agents to dissolve.
Solubility (Complexing)	Soluble in KCN, NH OH, Pyridine	Dissolves by forming soluble cyanocuprate ions.

Synthesis Protocol: The Reduced-Waste Precipitation

Objective: Synthesize high-purity Cu

C

N from expensive K

C

N with >95% yield. Principle: In-situ reduction of Cu(II) sulfate by sodium bisulfite in the presence of labeled cyanide precipitates the insoluble Cu(I) species immediately, preventing loss of the isotope.

Reagents

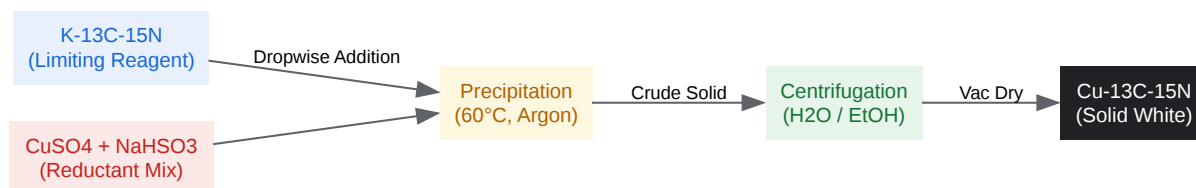
- Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$): 1.2 equivalents
- Potassium Cyanide- $\text{K}_3\text{Fe}(\text{CN})_6$ N (1.0 equivalent (Limiting Reagent))
- Sodium Bisulfite (NaHSO_3): 1.5 equivalents
- Solvent: Degassed Milli-Q Water

Step-by-Step Methodology

- Preparation: Dissolve $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in minimal degassed water in a round-bottom flask under Argon.
- Reduction Setup: In a separate vessel, dissolve $\text{K}_3\text{Fe}(\text{CN})_6$ and NaHSO_3 in water. The solution will turn from blue to emerald green as Cu(II) reduces.
- Precipitation: Add the Copper/Bisulfite solution dropwise to the cyanide solution at 60°C .
 - Why? Adding Cu to CN ensures cyanide is always in excess locally until the end, preventing the formation of $\text{Cu(II)[Cu(I)(CN)}_2\text{]}_2$ mixed valence defects.
- Digestion: Stir at 60°C for 30 minutes. A white precipitate of Cu_2O forms.
- Purification: Centrifuge and wash 3x with water, then 2x with ethanol.

- Drying: Dry under high vacuum (0.1 mbar) at 80°C for 4 hours.

Reaction Workflow Diagram



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Figure 1: Optimized workflow for the synthesis of isotopically labeled Copper(I) Cyanide.

Applications in Drug Development

Cu

C

N is primarily used to introduce the labeled cyano motif into aromatic scaffolds, a common pharmacophore in kinase inhibitors and antiviral agents.

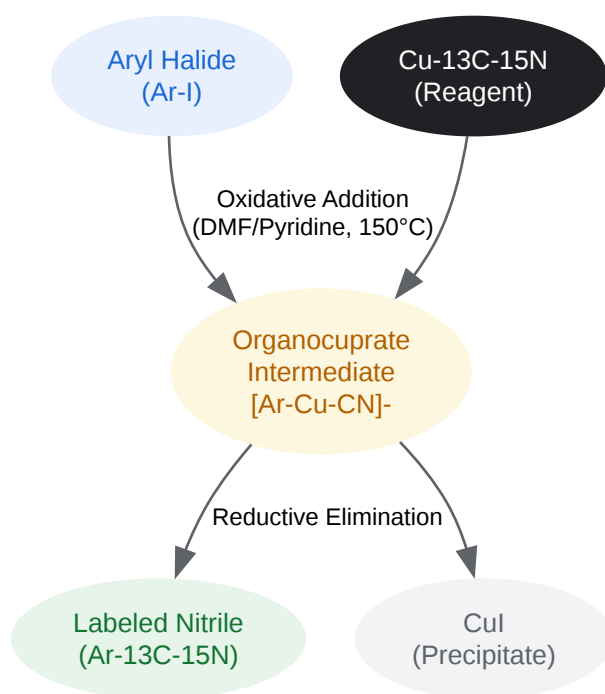
The Labeled Rosenmund-von Braun Reaction

This reaction converts aryl halides (Ar-I or Ar-Br) into labeled aryl nitriles (

).

- Mechanism: Oxidative addition of Cu(I) into the Ar-X bond, followed by ligand exchange with , and reductive elimination.
- Advantage: The labeled carbon is introduced late-stage, reducing the cost of the synthesis.

Mechanistic Pathway Diagram



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Figure 2: Reaction pathway for the synthesis of labeled aryl nitriles using Cu-13C-15N.

Safety & Handling

Critical Warning: While CuCN is insoluble and less immediately bioavailable than KCN, it is highly toxic and generates lethal HCN gas upon contact with acids.

- Acid Incompatibility: Never allow Cu

C

N to contact acidic waste streams.

- Oxidizers: Avoid contact with strong oxidizers (chlorates, nitrates) as this can lead to explosive reactions.
- Waste Disposal: All CuCN waste must be quenched with bleach (sodium hypochlorite) at pH > 10 to oxidize cyanide to cyanate before disposal.

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